

An In-depth Technical Guide to Fmoc-Lys(Boc)-OH in Peptide Chemistry

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Compound of Interest

Compound Name: Fmoc-Lys(Boc)-OH

Cat. No.: B557020

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of α -Fmoc- ϵ -Boc-L-lysine (**Fmoc-Lys(Boc)-OH**), a cornerstone building block in modern solid-phase peptide synthesis (SPPS). We will delve into its fundamental properties, detailed experimental protocols for its use, and its application in the synthesis of bioactive peptides, such as those containing the renowned Arginine-Glycine-Aspartic acid (RGD) cell adhesion motif.

Introduction to Fmoc-Lys(Boc)-OH

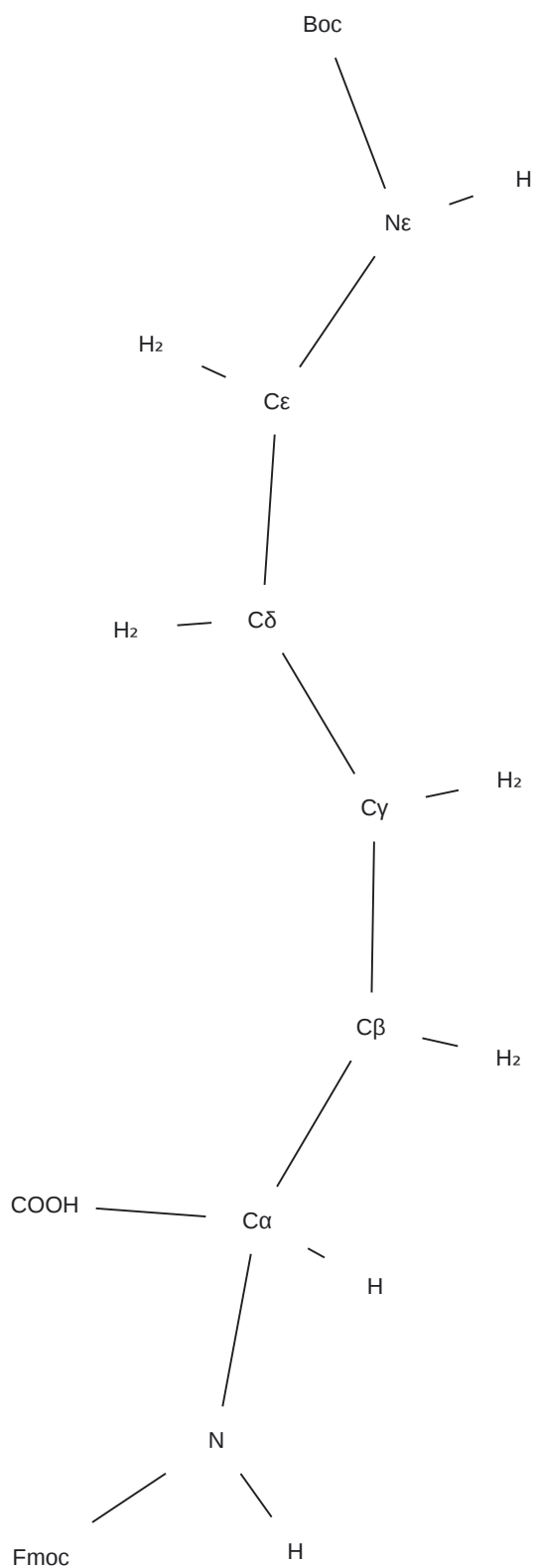
Fmoc-Lys(Boc)-OH is a derivative of the amino acid L-lysine, strategically modified with two orthogonal protecting groups: the base-labile fluorenylmethyloxycarbonyl (Fmoc) group at the α -amino position and the acid-labile tert-butyloxycarbonyl (Boc) group on the ϵ -amino group of the side chain. This orthogonal protection scheme is the lynchpin of Fmoc-based SPPS, allowing for the selective deprotection of the α -amino group for peptide chain elongation without compromising the integrity of the side chain, which remains protected until the final acid-mediated cleavage step.

The lysine side chain, with its primary amine, is a frequent site for post-translational modifications and the attachment of various moieties such as fluorophores, biotin, or polyethylene glycol (PEG). The Boc group provides robust protection for this reactive amine throughout the synthesis, preventing unwanted side reactions.

Chemical Structure and Properties

The chemical structure of **Fmoc-Lys(Boc)-OH** is presented below:

Figure 1: Chemical Structure of **Fmoc-Lys(Boc)-OH**



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A simplified representation of **Fmoc-Lys(Boc)-OH**.

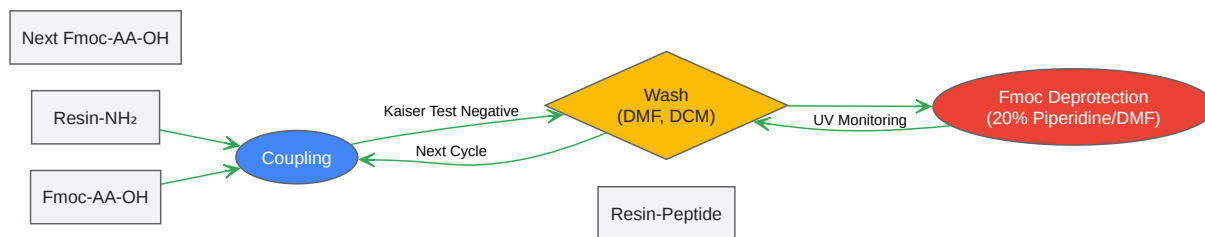
A summary of the key physicochemical properties of **Fmoc-Lys(Boc)-OH** is provided in Table 1.

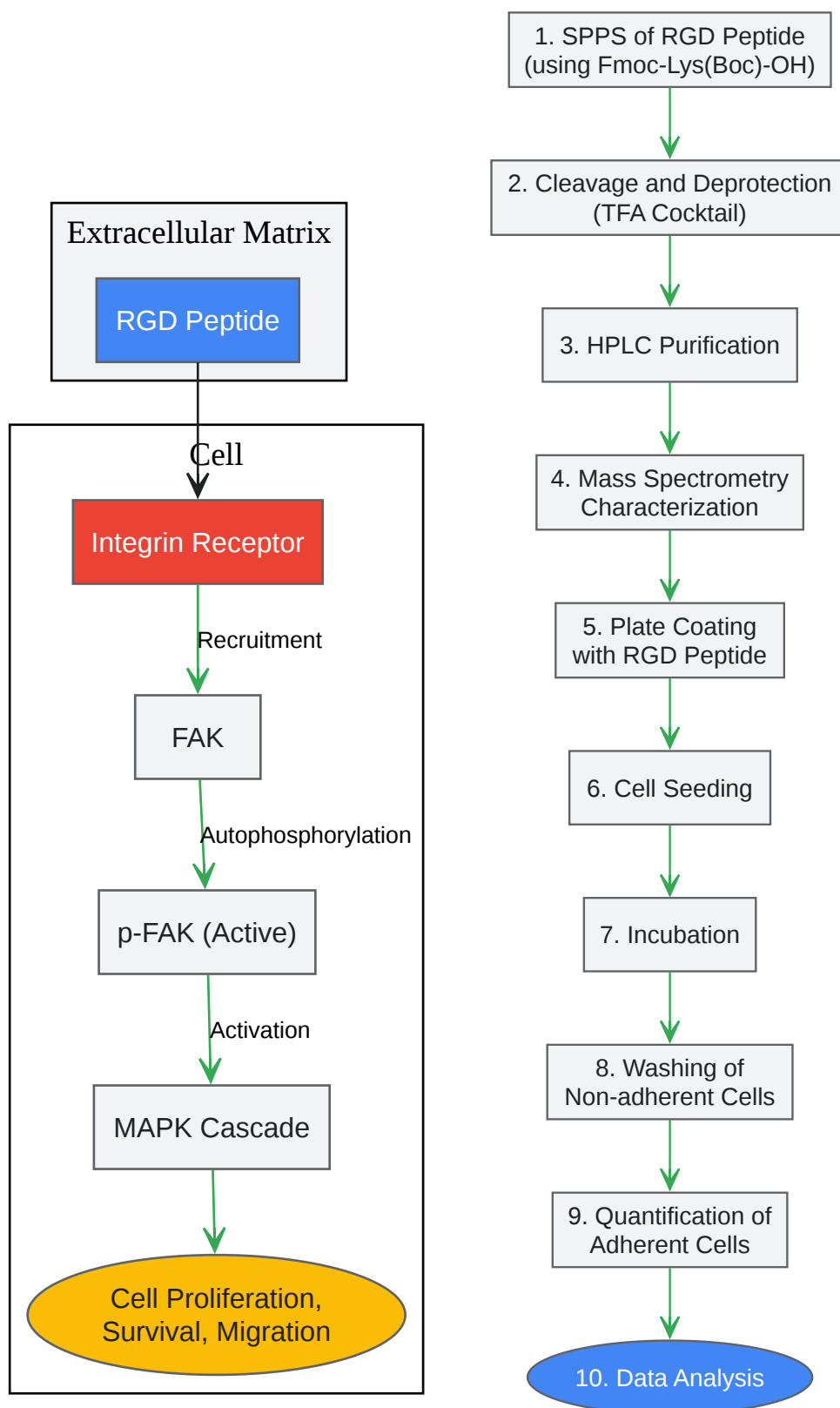
Property	Value
CAS Number	71989-26-9
Molecular Formula	C ₂₆ H ₃₂ N ₂ O ₆
Molecular Weight	468.54 g/mol
Appearance	White to off-white powder
Melting Point	130-135 °C (decomposes)
Solubility	Soluble in DMF, DMSO, DCM, Chloroform, Ethyl Acetate, Acetone. Slightly soluble in water.

The Role of Fmoc-Lys(Boc)-OH in Solid-Phase Peptide Synthesis (SPPS)

SPPS is a cyclical process that enables the stepwise addition of amino acids to a growing peptide chain that is covalently attached to an insoluble resin support. The use of **Fmoc-Lys(Boc)-OH** is integral to the synthesis of lysine-containing peptides via the Fmoc/tBu strategy.

The general workflow for a single coupling cycle in Fmoc SPPS is depicted below.





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